

Personal protective equipment for handling Antituberculosis agent-10

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Compound of Interest

Compound Name: Antituberculosis agent-10

Cat. No.: B12363638

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Essential Safety and Handling Guide for Antituberculosis Agent-10

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Antituberculosis Agent-10**. Adherence to these procedures is essential to ensure personnel safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Antituberculosis Agent-10 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. All handling of this compound, particularly in its powdered form, must be conducted within a certified chemical fume hood or other approved containment enclosure to prevent inhalation and dissemination.

The following table summarizes the required personal protective equipment (PPE) for handling **Antituberculosis Agent-10**.

PPE Component	Specification	Purpose
Gloves	Nitrile, double-gloved	Prevents skin contact. Double gloving provides an extra layer of protection.
Lab Coat	Disposable, solid front with tight-fitting cuffs	Protects personal clothing and skin from contamination.
Eye Protection	Chemical splash goggles or safety glasses with side shields	Protects eyes from splashes and airborne particles.
Respiratory Protection	NIOSH-approved N95 respirator or higher	Prevents inhalation of the powdered compound. Required for all handling of the solid form.

Experimental Protocols: Donning and Doffing of PPE

Strict adherence to the correct sequence of putting on (donning) and taking off (doffing) PPE is crucial to prevent contamination.

2.1. Donning Protocol

- **Hand Hygiene:** Thoroughly wash hands with soap and water or use an alcohol-based hand sanitizer.
- **Lab Coat:** Put on a disposable lab coat, ensuring it is fully buttoned or snapped.
- **Respirator:** If handling the powdered form, put on a fit-tested N95 respirator.
- **Eye Protection:** Put on chemical splash goggles or safety glasses.
- **Gloves:** Don the first pair of nitrile gloves, ensuring the cuffs are tucked under the sleeves of the lab coat. Don the second pair of nitrile gloves over the first pair, extending the cuffs over the sleeves of the lab coat.

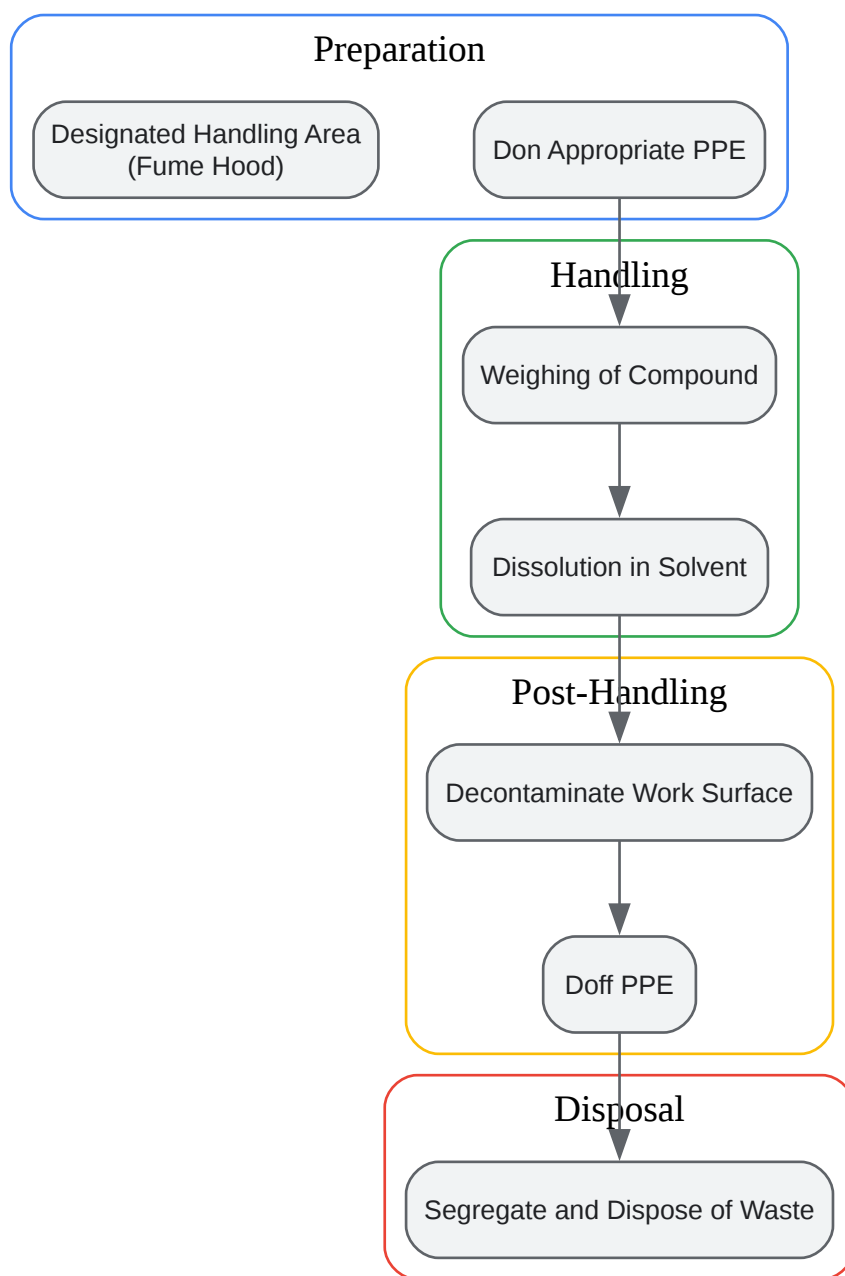
2.2. Doffing Protocol

The doffing procedure should be performed in a designated area to prevent the spread of contamination.

- **Outer Gloves:** Remove the outer pair of gloves using a glove-to-glove technique and dispose of them in the designated hazardous waste container.
- **Lab Coat:** Unbutton or unsnap the lab coat. Carefully roll it outwards and downwards, avoiding contact with the exterior. Dispose of it in the hazardous waste container.
- **Eye Protection:** Remove eye protection from the back to the front and place it in a designated area for decontamination or disposal.
- **Inner Gloves:** Remove the inner pair of gloves using a glove-to-glove technique followed by a skin-to-skin technique and dispose of them in the hazardous waste container.
- **Respirator:** If used, remove the respirator without touching the front and dispose of it in the hazardous waste container.
- **Hand Hygiene:** Immediately and thoroughly wash hands with soap and water.

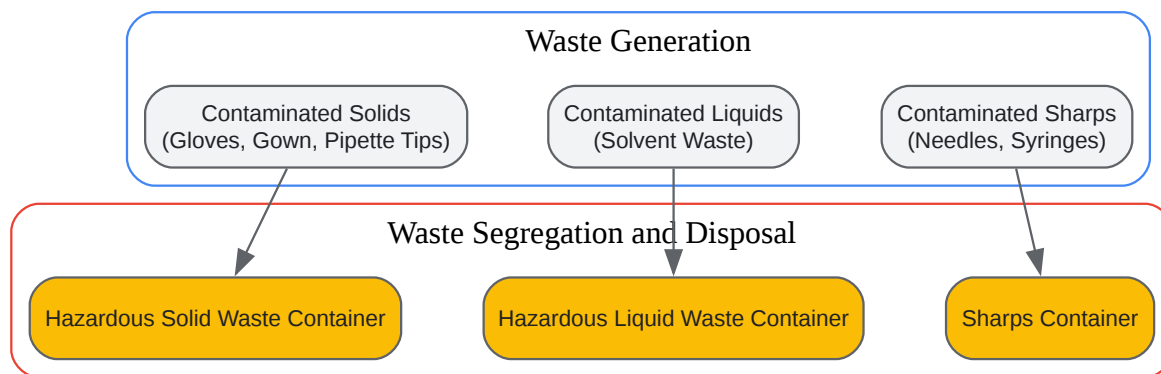
Operational and Disposal Plans

The following diagrams illustrate the standard workflow for handling **Antituberculosis Agent-10** and the proper disposal plan for all generated waste.



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Caption: Workflow for Handling **Antituberculosis Agent-10**.



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References

- 1. Antitubercular agent-10|2679830-78-3|MSDS [dcchemicals.com]
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